

Essential Safety and Handling Guide for Upleganan (SPR206)

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Compound of Interest

Compound Name: Upleganan

Cat. No.: B12424044

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This document provides crucial safety and logistical information for the handling and disposal of **Upleganan** (SPR206), a novel polymyxin analogue antibiotic. The following procedural guidance is intended to ensure the safe and effective use of this investigational compound in a laboratory setting.

Personal Protective Equipment (PPE)

Given that **Upleganan** is an investigational antibiotic compound, adherence to standard laboratory safety protocols is paramount. The following personal protective equipment should be worn at all times when handling **Upleganan**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of aerosolization of the compound in its powdered form, a properly fitted respirator (e.g., N95) should be used.

Operational Plan: Handling and Storage

Handling:

- **Upleganan** should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet (SDS).
- As a standard practice with any investigational compound, it is crucial to review the specific Safety Data Sheet (SDS) for **Upleganan** (SPR206) provided by the supplier (e.g., MedchemExpress) before use. The SDS will contain detailed information on physical and chemical properties, toxicology, and specific handling instructions.

Storage:

- Store **Upleganan** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials. Consult the SDS for a list of incompatible substances.

Disposal Plan

The disposal of **Upleganan** and any contaminated materials must be conducted in accordance with institutional, local, and national regulations for chemical and biohazardous waste.

- **Solid Waste:** Unused or expired **Upleganan** powder, as well as any materials used for its handling (e.g., contaminated gloves, weigh boats), should be disposed of as hazardous chemical waste.
- **Liquid Waste:** Solutions containing **Upleganan** should be collected in a designated, properly labeled hazardous waste container. Do not pour solutions down the drain unless explicitly permitted by your institution's environmental health and safety guidelines.
- **Contaminated Labware:** Glassware and other equipment that have come into contact with **Upleganan** should be decontaminated or disposed of as hazardous waste.

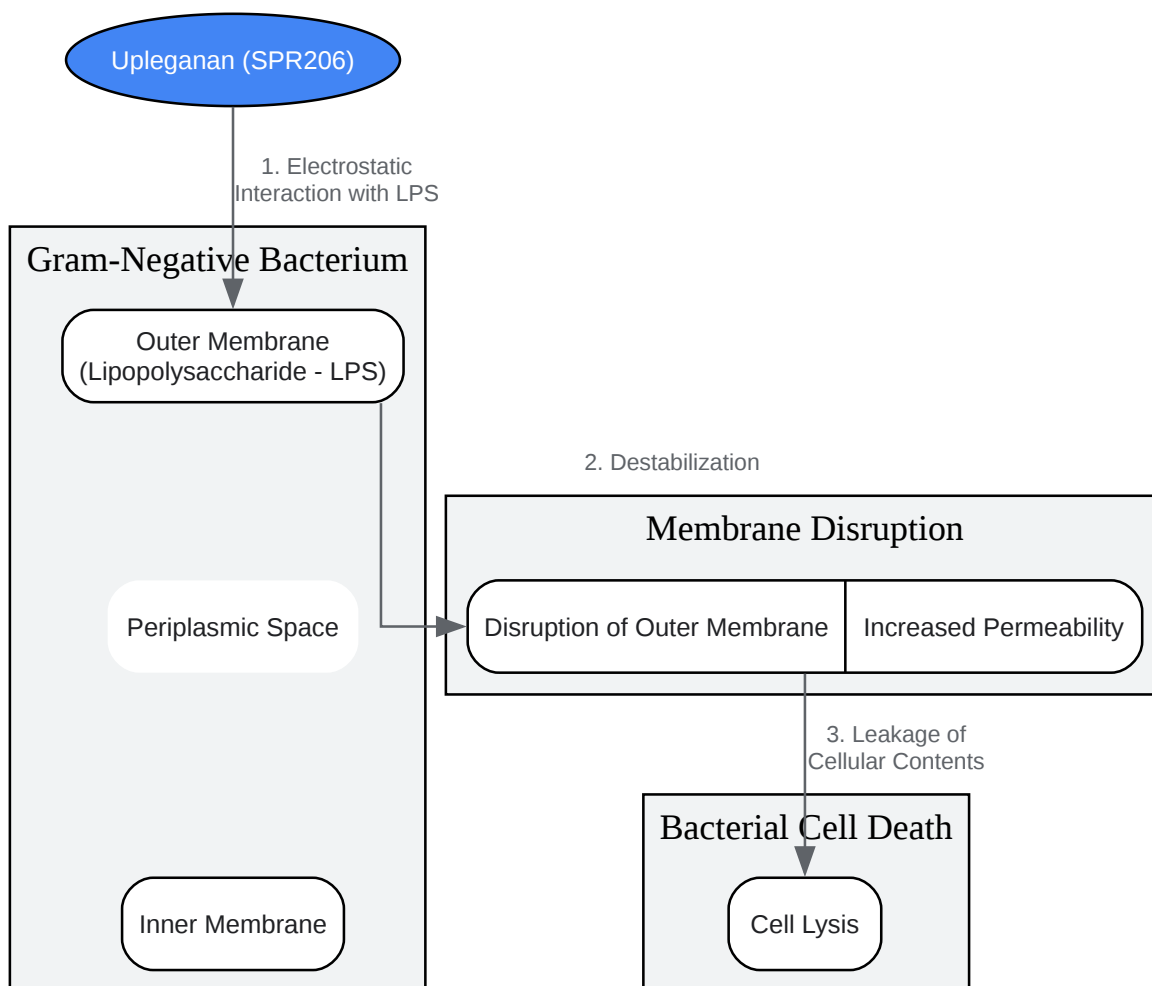
Quantitative Data: Minimum Inhibitory Concentration (MIC)

Upleganan (SPR206) has demonstrated potent activity against a range of multidrug-resistant Gram-negative bacteria. The following table summarizes its Minimum Inhibitory Concentration (MIC) values against several key pathogens.^{[1][2][3][4][5][6]}

Bacterial Species	Strain(s)	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)
Pseudomonas aeruginosa	ATCC 27853	0.25	0.25 - 0.5
Acinetobacter baumannii	NCTC 13424	0.12	2
Escherichia coli	ATCC 25922	0.06	0.25
Klebsiella pneumoniae	ATCC 4352	-	-
Non-Morganellaceae Enterobacterales	Various Clinical Isolates	0.06	0.25

Mechanism of Action: Interaction with the Bacterial Outer Membrane

Upleganan, as a polymyxin analogue, exerts its antibacterial effect by targeting the outer membrane of Gram-negative bacteria. The primary mechanism involves an electrostatic interaction with the lipopolysaccharide (LPS) molecules, which are major components of the outer membrane.^{[7][8][9][10][11]} This interaction disrupts the integrity of the membrane, leading to increased permeability and eventual cell death.



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Caption: Mechanism of action of **Upleganan** on a Gram-negative bacterium.

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